

1-Nitro-D-proline: A Technical Review of Its Limited Biological Activity

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Compound of Interest

Compound Name: 1-Nitro-D-proline

Cat. No.: B13966137

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For Researchers, Scientists, and Drug Development Professionals

Introduction

1-Nitro-D-proline is a synthetic derivative of the amino acid D-proline. While the modification of amino acids can often lead to compounds with significant biological activities, extensive investigation into **1-Nitro-D-proline** has revealed a notable lack of interaction with biological systems. This technical guide summarizes the available scientific literature on **1-Nitro-D-proline**, focusing on its synthesis and the key findings regarding its biological mechanism of action, or lack thereof.

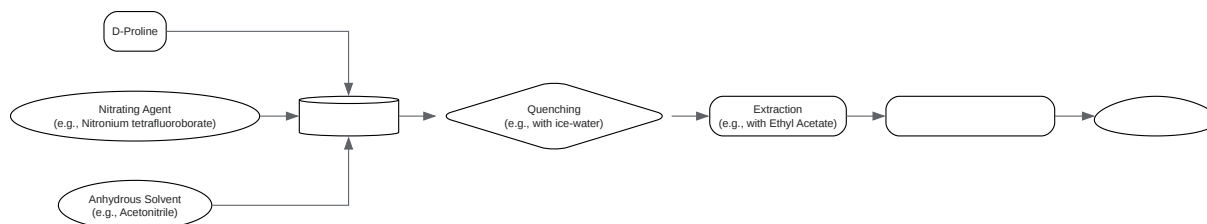
Synthesis and Chemical Properties

1-Nitro-D-proline is synthesized from D-proline. A key method for its preparation was reported by Nagasawa et al. in 1977.

Experimental Protocol: Synthesis of 1-Nitro-D-proline

The synthesis of **1-Nitro-D-proline** involves the nitration of the parent amino acid. A common laboratory-scale procedure is outlined below.

Workflow for the Synthesis of **1-Nitro-D-proline**



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Caption: General workflow for the synthesis of **1-Nitro-D-proline**.

Mechanism of Action in Biological Systems

Current scientific literature indicates that **1-Nitro-D-proline** is biologically inert in the systems tested to date. The primary study investigating its biological effects found no significant activity.

Antimicrobial and Mutagenic Screening

A foundational study by Nagasawa et al. (1977) evaluated the biological activity of **1-Nitro-D-proline** against a panel of microorganisms and in a mutagenicity assay.^[1] The compound was found to be inactive against the following organisms:

- Escherichia coli
- Candida albicans
- Pseudomonas aeruginosa
- Staphylococcus aureus
- Mycobacterium smegmatis

Furthermore, **1-Nitro-D-proline** did not exhibit mutagenic activity in the Salmonella typhimurium TA100 assay, both with and without metabolic activation by a rat liver homogenate (S9 fraction).[1]

Quantitative Data

Due to the observed lack of biological activity, there is no quantitative data available for **1-Nitro-D-proline** in terms of IC50 values, binding constants, or other metrics of biological efficacy.

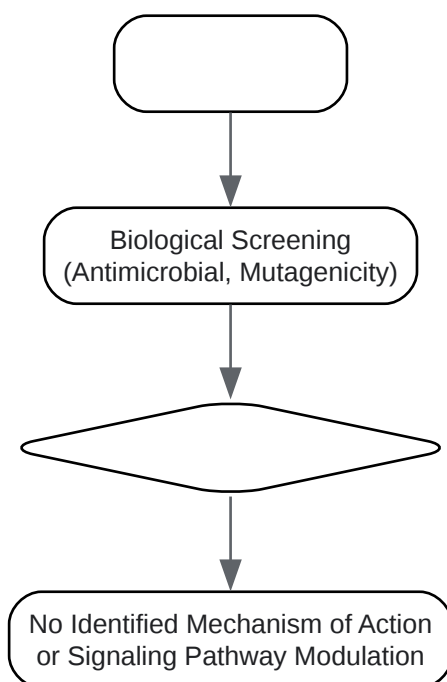
Table 1: Summary of Biological Activity Data for **1-Nitro-D-proline**

Assay Type	Target Organism/System	Result	Reference
Antimicrobial Susceptibility	E. coli, C. albicans, P. aeruginosa, S. aureus, M. smegmatis	Inactive	Nagasawa et al., 1977[1]
Mutagenicity (Ames Test)	Salmonella typhimurium TA100	Non-mutagenic	Nagasawa et al., 1977[1]

Signaling Pathways and Molecular Targets

Consistent with its lack of observable biological effects, there are no known signaling pathways or specific molecular targets that are modulated by **1-Nitro-D-proline**. The nitro group can, in some molecular contexts, act as a precursor for reactive species or participate in covalent interactions with cellular nucleophiles. However, in the case of **1-Nitro-D-proline**, the electronic properties of the molecule appear to render it stable and non-reactive under physiological conditions.

Logical Relationship of **1-Nitro-D-proline**'s Inactivity



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Caption: The lack of observed activity leads to no identified mechanism of action.

Conclusion

In summary, despite its status as a chemically modified amino acid, **1-Nitro-D-proline** has not demonstrated any significant biological activity in the assays conducted to date. It is inactive against a range of microorganisms and is not mutagenic. Consequently, there is no established mechanism of action, and no known signaling pathways or cellular targets are associated with this compound. For researchers and drug development professionals, **1-Nitro-D-proline** may serve as a negative control in certain experimental contexts, but it does not appear to hold promise as a bioactive agent based on current knowledge. Future studies could explore its properties in other biological assays, but the existing evidence points towards a lack of significant biological interaction.

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References

- 1. Nitramino acids. Synthesis and biological evaluation of 1-nitroproline, 1-nitropipecolic acid, and N-nitrosarcosine - PubMed [pubmed.ncbi.nlm.nih.gov]
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